

Technical Guide to the Physical and Chemical Properties of Bayothrin (Technical Grade)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of technical grade **Bayothrin**, a pyrethroid insecticide whose active ingredient is transfluthrin. The information presented herein is curated for professionals in research and development, offering detailed data and methodologies to support advanced applications and studies.

Chemical Identity and Composition

Technical grade **Bayothrin** is primarily composed of the active ingredient transfluthrin. Transfluthrin is a synthetic pyrethroid known for its fast-acting insecticidal properties, particularly against flying insects. It possesses two chiral centers, resulting in four possible stereoisomers. The insecticidally active substance is the 1R-trans isomer. The technical grade material contains a specified minimum purity of the active isomer, with the other isomers considered impurities.

Table 1: Chemical Identity of Transfluthrin



Identifier	Value
Common Name	Transfluthrin
Chemical Name	(2,3,5,6-Tetrafluorophenyl)methyl (1R,3S)-3- (2,2-dichloroethenyl)-2,2-dimethylcyclopropane- 1-carboxylate
Synonyms	Bayothrin, Benfluthrin
CAS Number	118712-89-3
Molecular Formula	C15H12Cl2F4O2
Molecular Weight	371.15 g/mol
CIPAC Number	741

Technical grade **Bayothrin** has a minimum specified purity of transfluthrin (1R-trans isomer) of 965-985 g/kg, with the remaining components being other stereoisomers and manufacturing impurities.[1][2]

Physical Properties

The physical characteristics of technical grade **Bayothrin** are crucial for formulation development, handling, and storage. A summary of these properties is provided in the table below.

Table 2: Physical Properties of Technical Grade Transfluthrin



Property	Value	Test Guideline
Appearance	Colorless to brown liquid or crystalline solid	Visual Inspection
Melting Point	32 °C	OECD 102
Boiling Point	242 °C	OECD 103
Density	1.507 g/cm³ (at 23 °C)	OECD 109
Vapor Pressure	1 x 10 ⁻⁴ Pa to 9 x 10 ⁻⁴ Pa (at 20 °C)	OECD 104
Flash Point	>35 °C	-
Auto-ignition Temperature	415 °C	-

Chemical Properties

The chemical properties of transfluthrin dictate its reactivity, stability, and environmental fate.

Table 3: Chemical Properties of Technical Grade Transfluthrin

Property	Value	Test Guideline
Water Solubility	57 μg/L (at 20 °C)	OECD 105
Solubility in Organic Solvents	Very soluble in hexane, isopropanol, toluene, and dichloromethane	-
Octanol-Water Partition Coefficient (log Kow)	5.46	OECD 107/117
Stability	Stable to acidity and sunlight; unstable in alkaline conditions (pH > 7.5)	-

Experimental Protocols



The determination of the physical and chemical properties of technical grade **Bayothrin** follows internationally recognized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD) and the Collaborative International Pesticides Analytical Council (CIPAC).

Determination of Purity by Gas Chromatography (CIPAC Method 741)

This method determines the purity of transfluthrin in the technical material.

- Principle: The sample is analyzed by gas chromatography (GC) with a flame ionization detector (FID). The percentage of transfluthrin is calculated using an internal standard.[3]
- Apparatus:
 - Gas chromatograph with FID
 - Capillary column (e.g., DB-1, 30m x 0.25mm ID, 0.25μm film thickness)[4]
 - Data integration system
- Reagents:
 - Acetone, GC grade
 - Internal Standard: Di-n-butyl phthalate[4]
 - Transfluthrin reference standard
- Procedure:
 - Internal Standard Solution Preparation: Accurately weigh approximately 2g of di-n-butyl phthalate into a 100-ml volumetric flask, dissolve in, and dilute to volume with acetone.[4]
 - Standard Solution Preparation: Accurately weigh about 0.1g of transfluthrin reference standard into a 50ml volumetric flask. Dissolve in approximately 25 ml of acetone, add 2 ml of the internal standard solution, and dilute to the mark with acetone.[4]



- Sample Solution Preparation: Accurately weigh a quantity of the technical grade
 Bayothrin sample containing about 0.1g of transfluthrin into a 50ml volumetric flask.
 Dissolve in approximately 25 ml of acetone, add 2 ml of the internal standard solution, and dilute to the mark with acetone.
- Chromatographic Conditions:
 - Injector Temperature: 240°C[4]
 - Oven Temperature Program: Initial 150°C for 20 minutes, then ramp at 10°C/min to 300°C and hold for 3 minutes.[4]
 - Detector Temperature: 330°C[4]
 - Carrier Gas: Nitrogen at 30 ml/min[4]
 - Injection Volume: 1 μl[4]
- Analysis: Inject the standard and sample solutions into the gas chromatograph.
- Calculation: Calculate the percentage of transfluthrin in the sample by comparing the peak area ratios of transfluthrin to the internal standard in the sample and standard chromatograms.

Determination of Enantiomeric Purity by HPLC (CIPAC Method)

This method is used to determine the isomer ratio of the enantiomers of transfluthrin.

- Principle: The stereoisomers of transfluthrin are separated by chiral high-performance liquid chromatography (HPLC) with UV detection.[5][6]
- Apparatus:
 - HPLC system with a UV detector
 - Chiral column: Phenomenex LUX Cellulose-1, 3 μm, 250 mm x 4.6 mm[5][7]



- Reagents:
 - Hexane, HPLC grade[5]
 - Propan-2-ol, HPLC grade[5]
 - Mobile Phase: Hexane / Propan-2-ol (97:3 v/v)[5]
- Procedure:
 - Sample Preparation: Accurately weigh 40 to 60 mg of the technical grade Bayothrin sample into a 50 ml volumetric flask. Dissolve in and dilute to volume with hexane.[5]
 - Chromatographic Conditions:
 - Mobile Phase: Hexane / Propan-2-ol (97:3 v/v)[5]
 - Detection Wavelength: 230 nm[5][7]
 - Analysis: Inject the sample solution into the HPLC system.
 - Calculation: Determine the peak areas for each of the separated stereoisomers. Calculate the percentage of the 1R-trans isomer relative to the other isomers.

Determination of Physical Properties (OECD Guidelines)

- Melting Point (OECD 102): Methods such as the capillary tube method, hot-stage
 microscopy, or differential scanning calorimetry can be used to determine the temperature at
 which the material transitions from a solid to a liquid.[8][9][10][11][12]
- Vapor Pressure (OECD 104): A variety of methods are described, including the dynamic method, static method, and gas saturation method, to determine the saturation pressure of the substance at different temperatures.[13][14][15][16][17]
- Water Solubility (OECD 105): The column elution method or the flask method can be employed to determine the saturation concentration of transfluthrin in water at a given temperature.[18][19][20][21][22]

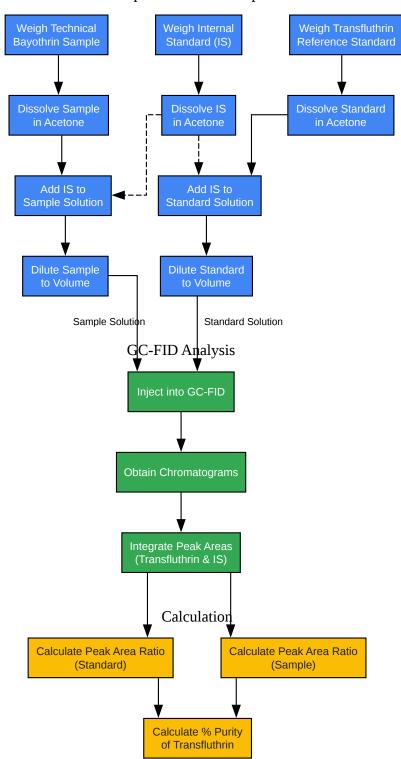


Octanol-Water Partition Coefficient (OECD 107/117): The shake-flask method (OECD 107)
or the HPLC method (OECD 117) can be used to determine the ratio of the concentration of
transfluthrin in the octanol and water phases at equilibrium, which indicates its lipophilicity.
[23][24][25]

Visualizations

The following diagrams illustrate key experimental workflows for the analysis of technical grade **Bayothrin**.



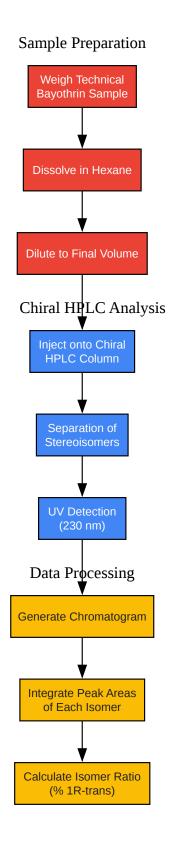


Sample & Standard Preparation

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Caption: Workflow for GC Purity Analysis of Technical Bayothrin.





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Caption: Workflow for Chiral HPLC Analysis of Transfluthrin Isomers.



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